

safe handling and storage of 2,6-Dichlorobenzoyl chloride

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Compound of Interest

Compound Name: 2,6-Dichlorobenzoyl chloride

Cat. No.: B1206418

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Technical Support Center: 2,6-Dichlorobenzoyl Chloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the safe handling and storage of **2,6-Dichlorobenzoyl chloride**. This information is intended for researchers, scientists, and drug development professionals.

Troubleshooting Guide & FAQs

This section addresses specific issues that users may encounter during their experiments with **2,6-Dichlorobenzoyl chloride**.

Question: I observe fumes being released upon opening a container of **2,6-Dichlorobenzoyl chloride**. Is this normal and what should I do?

Answer: Yes, it is common to observe fumes when opening a container of **2,6-Dichlorobenzoyl chloride**. The compound is moisture-sensitive and reacts with atmospheric humidity to produce hydrogen chloride (HCl) gas, which appears as corrosive fumes.^{[1][2]} This is a hazardous situation. You should immediately ensure you are working in a well-ventilated area, preferably a chemical fume hood.^{[3][4]} Always open and handle the container with care, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.^{[3][5]} A face shield may also be appropriate.^[3]

Question: My **2,6-Dichlorobenzoyl chloride** has turned a yellow or pinkish color. Is it still usable?

Answer: The product is typically a colorless to light yellow or light pink liquid.[\[2\]](#) A slight coloration does not necessarily indicate decomposition or loss of reactivity for many applications. However, a significant color change could indicate the presence of impurities. It is recommended to purify the material by distillation if the color is intense or if your application is sensitive to impurities.

Question: I accidentally spilled a small amount of **2,6-Dichlorobenzoyl chloride** on the lab bench. How should I clean it up?

Answer: For small spills, you should first ensure the area is well-ventilated and you are wearing appropriate PPE.[\[3\]](#) Absorb the spill with an inert material, such as dry sand or earth.[\[4\]](#) Do not use water or combustible materials.[\[4\]](#) Place the absorbed material into a suitable, labeled container for chemical waste disposal.[\[3\]](#)[\[4\]](#) Avoid runoff into storm sewers and ditches.[\[4\]](#) After the bulk of the spill is removed, decontaminate the area with a suitable solvent (e.g., isopropanol), followed by a thorough wash with soap and water.

Question: What are the immediate first aid measures in case of skin or eye contact?

Answer: **2,6-Dichlorobenzoyl chloride** causes severe skin burns and serious eye damage.[\[3\]](#)
[\[6\]](#)

- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately rinse the eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#)[\[3\]](#) Continue rinsing and seek immediate medical attention.[\[3\]](#)[\[4\]](#) Do not allow the victim to rub or keep their eyes closed.[\[4\]](#)

Question: Can I store **2,6-Dichlorobenzoyl chloride** in a standard laboratory refrigerator?

Answer: Yes, storage in a cool, dry place is recommended.[\[3\]](#) Some suppliers recommend storage at 2-8°C under an inert atmosphere.[\[2\]](#) However, it is crucial to use a refrigerator that is designed for the storage of flammable and corrosive materials. The container must be tightly

sealed to prevent moisture from entering and to contain any vapors.[\[3\]](#)[\[4\]](#) Store in a corrosives-resistant container with a resistant inner liner.[\[7\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₃ O	[3] [6]
Molecular Weight	209.46 g/mol	[3]
Appearance	Colorless to light yellow or light pink liquid	[2]
Boiling Point	142-143 °C at 21 mmHg	[2] [3]
Melting Point	15-17 °C	[2]
Flash Point	>110 °C (>230 °F)	[2] [3]
Density	1.462 g/mL at 25 °C	[2]
Storage Temperature	2-8°C (under inert atmosphere)	[2]

Experimental Protocol: Acylation of an Amine

This protocol provides a general methodology for the acylation of a primary amine with **2,6-Dichlorobenzoyl chloride**. All work must be conducted in a certified chemical fume hood.

Materials:

- **2,6-Dichlorobenzoyl chloride**
- Primary amine
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Stir plate and magnetic stir bar

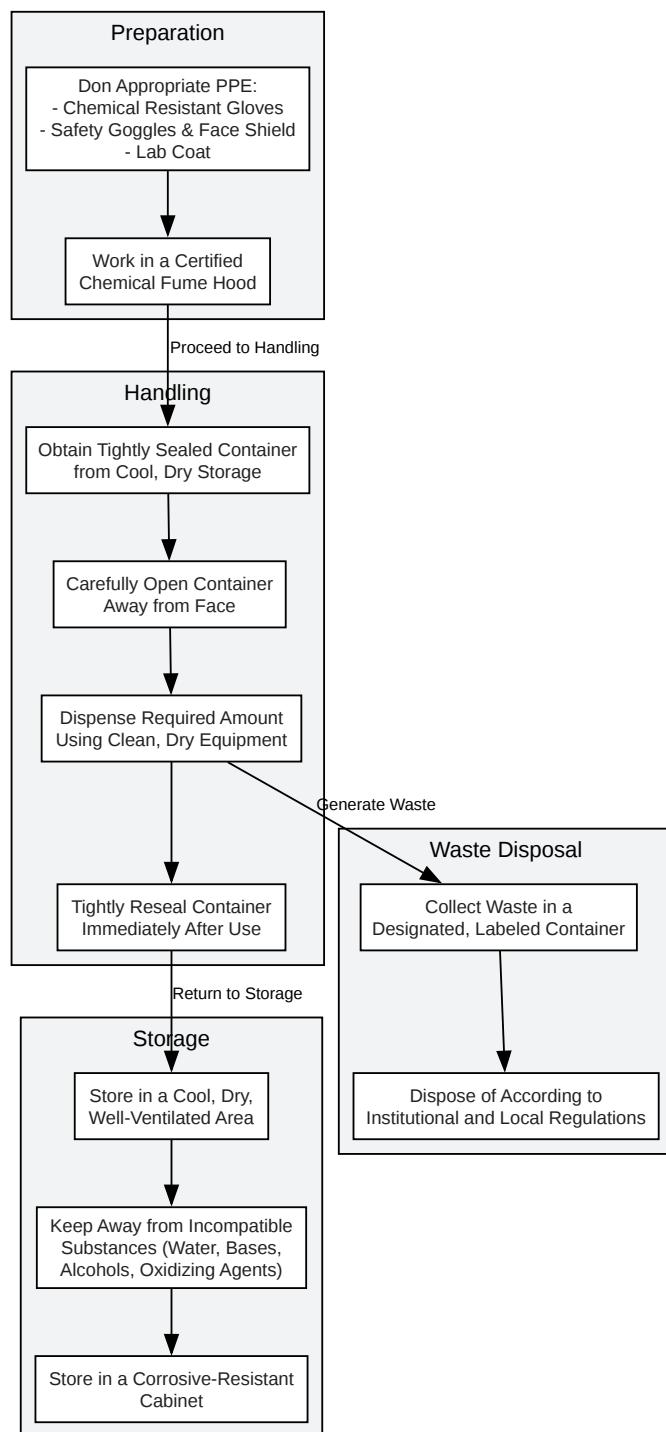
- Round bottom flask
- Addition funnel
- Inert gas supply (Nitrogen or Argon)
- Ice bath

Procedure:

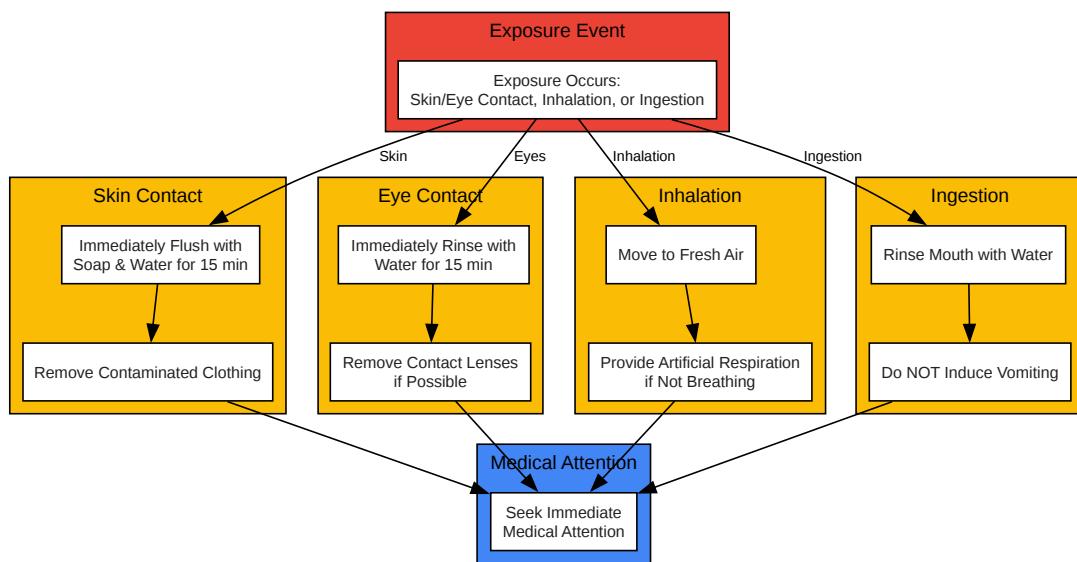
- Preparation: Set up a dry round bottom flask equipped with a magnetic stir bar and an addition funnel under an inert atmosphere.
- Reagent Addition: Dissolve the primary amine and the tertiary amine base in the anhydrous aprotic solvent in the round bottom flask.
- Cooling: Cool the solution in an ice bath to 0°C.
- Acylation: Dissolve the **2,6-Dichlorobenzoyl chloride** in the anhydrous aprotic solvent and add it to the addition funnel. Add the **2,6-Dichlorobenzoyl chloride** solution dropwise to the stirred amine solution over a period of 15-30 minutes.
- Reaction: After the addition is complete, allow the reaction to warm to room temperature and stir for 1-3 hours, monitoring the reaction progress by a suitable technique (e.g., TLC, LC-MS).
- Workup: Upon completion, quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or recrystallization.

Diagrams

Workflow for Safe Handling and Storage of 2,6-Dichlorobenzoyl Chloride

[Click to download full resolution via product page](#)**Caption: Safe handling and storage workflow for **2,6-Dichlorobenzoyl chloride**.**

Emergency Response for 2,6-Dichlorobenzoyl Chloride Exposure

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Caption: Emergency response pathway for exposure to **2,6-Dichlorobenzoyl chloride**.

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